

An In-depth Technical Guide to the Physicochemical Properties of 1-Propoxyhexane

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Compound of Interest

Compound Name: 1-Propoxyhexane

CAS No.: 53685-78-2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physicochemical properties of **1-propoxyhexane**, specifically its boiling point and density. The information herein is compiled for use by professionals in research and development, with a focus on presenting clear, actionable data and methodologies.

Physicochemical Data of 1-Propoxyhexane

1-Propoxyhexane, also known as hexyl propyl ether, is an organic compound with the chemical formula $C_9H_{20}O$. Its physical properties are critical for its handling, application, and purification in a laboratory or industrial setting. The experimentally determined and estimated values for its boiling point and density are summarized below.

Property	Value	Conditions	Source
Boiling Point	165.4 °C	at 760 mmHg	[1][2]
	162.9 °C	(estimate)	[3]
Density	0.786 g/cm ³	Not Specified	[1]
	0.7892 g/cm ³	(estimate)	[3]

Experimental Protocols for Property Determination

Accurate determination of boiling point and density is fundamental in chemical analysis. The following sections detail standard laboratory protocols for measuring these properties for a liquid organic compound such as **1-propoxyhexane**.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[1] Common methods for its determination include the Thiele tube method and distillation.[1][4]

Thiele Tube Method (Micro Method)

This method is advantageous when only a small amount of the sample is available.[4]

- Apparatus:
 - Thiele tube
 - Thermometer
 - Small test tube (fusion tube)
 - Capillary tube (sealed at one end)
 - Heat source (e.g., Bunsen burner or heating mantle)
 - Mineral oil or other suitable heating fluid
- Procedure:

- A few milliliters of **1-propoxyhexane** are placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid sample.
- The test tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube containing mineral oil, with the side arm of the Thiele tube being heated gently.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is stopped, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[4]

Distillation Method

This method is suitable when a larger volume of the liquid is available and also serves as a purification step.^[4]

- Apparatus:
 - Distillation flask
 - Condenser
 - Receiving flask
 - Thermometer
 - Heating mantle or sand bath
 - Boiling chips or a magnetic stirrer

- Procedure:
 - At least 5 mL of **1-propoxyhexane** is placed in the distillation flask along with a few boiling chips.[1][4]
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
 - The liquid is heated to a gentle boil.
 - The temperature is recorded when it stabilizes as the vapor continuously bathes the thermometer bulb and condensation occurs in the condenser. This stable temperature is the boiling point.[4]
 - It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.[1][2]

Density is defined as the mass of a substance per unit of volume.[5] For liquids, this can be determined using several methods.

Pycnometer or Volumetric Flask Method

This gravimetric method provides high accuracy.

- Apparatus:
 - Pycnometer or a calibrated volumetric flask
 - Analytical balance
- Procedure:
 - The mass of a clean, dry pycnometer or volumetric flask is accurately measured (m_1).
 - The container is filled with distilled water to the calibration mark, and its mass is measured (m_2). The temperature of the water should be recorded to use the known density of water at that temperature.

- The container is emptied, dried thoroughly, and then filled with **1-propoxyhexane** to the calibration mark. Its mass is then measured (m_3).
- The density of **1-propoxyhexane** is calculated using the following formula: Density = $[(m_3 - m_1) / (m_2 - m_1)] * \text{Density of water}$

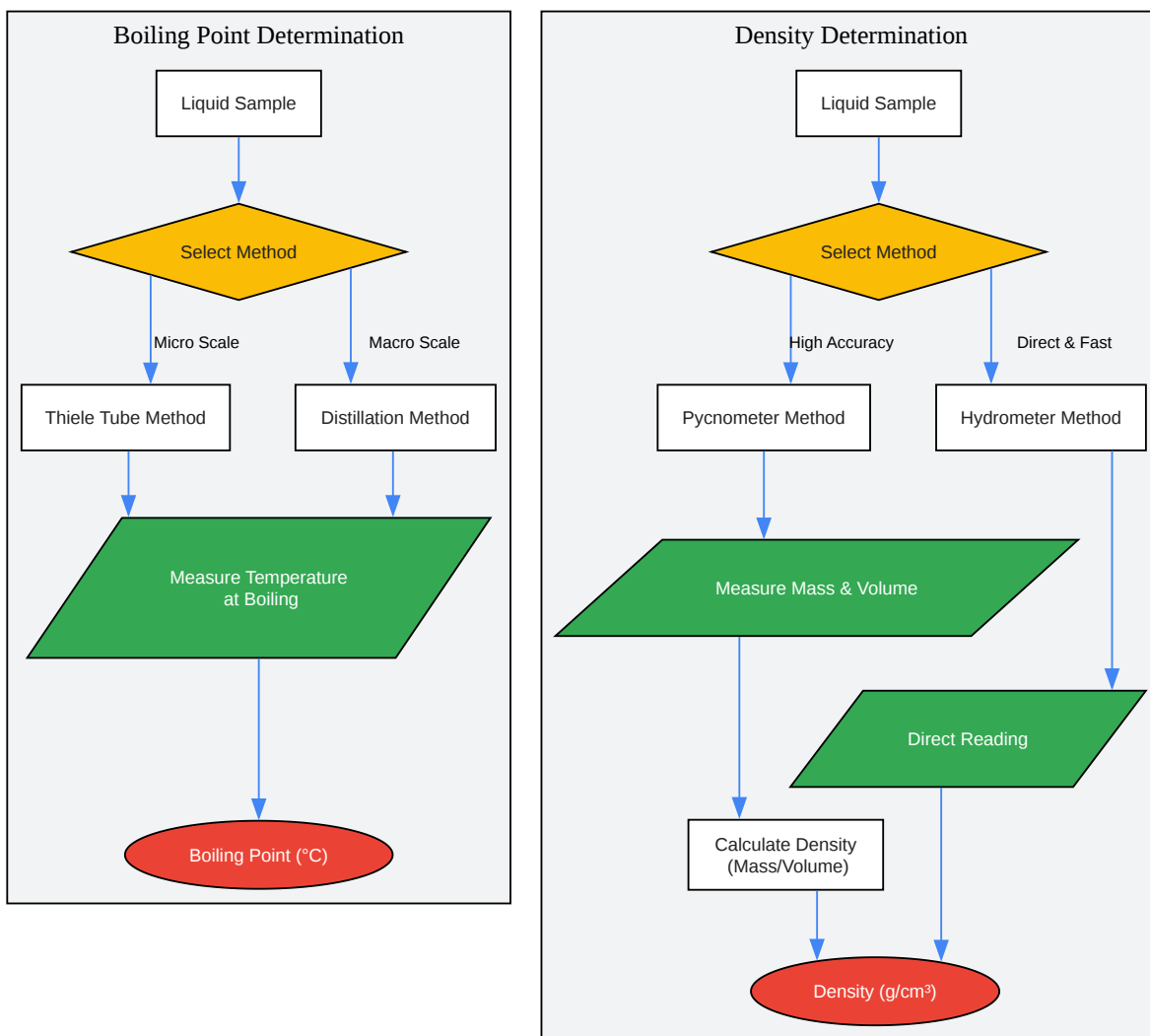
Hydrometer Method

A hydrometer is a direct-reading instrument for liquid density.^{[6][7]}

- Apparatus:
 - Hydrometer
 - Graduated cylinder large enough to float the hydrometer
- Procedure:
 - The graduated cylinder is filled with a sufficient amount of **1-propoxyhexane** to allow the hydrometer to float freely without touching the sides or bottom.
 - The hydrometer is gently lowered into the liquid.
 - The density is read directly from the scale on the hydrometer at the point where the liquid surface meets the stem.

Logical Workflow for Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid sample like **1-propoxyhexane**.



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Caption: Workflow for determining the boiling point and density of a liquid.

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References

- [1. Determination of Boiling Point of Organic Compounds - GeeksforGeeks \[geeksforgeeks.org\]](#)
- [2. cdn.juniata.edu \[cdn.juniata.edu\]](#)
- [3. byjus.com \[byjus.com\]](#)
- [4. chem.libretexts.org \[chem.libretexts.org\]](#)
- [5. alrasheedcol.edu.iq \[alrasheedcol.edu.iq\]](#)
- [6. quora.com \[quora.com\]](#)
- [7. weissman.baruch.cuny.edu \[weissman.baruch.cuny.edu\]](#)
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